

# Safety and Handling of Tolrestat-d3 Powder: A Technical Guide

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## Compound of Interest

Compound Name: Tolrestat-d3

Cat. No.: B1162484

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## Executive Summary & Chemical Context[1][2][3][4]

**Tolrestat-d3** is the stable isotope-labeled analog of Tolrestat, an aldose reductase inhibitor previously marketed (as Alredase) but withdrawn from the global market in 1997 due to severe, idiosyncratic hepatotoxicity [1].[1] While **Tolrestat-d3** is primarily used as an internal standard for LC-MS/MS bioanalysis, it retains the core pharmacophore of the parent compound.[1]

Crucial Safety Directive: Treat **Tolrestat-d3** with the same high-containment protocols as a known hepatotoxin. The "d3" labeling (typically on the N-methyl group) does not mitigate biological activity or toxicity.[1]

## Chemical Identity

Property	Detail
Chemical Name	N-[[6-Methoxy-5-(trifluoromethyl)-1-naphthalenyl]thioxomethyl]-N-(methyl-d3)-glycine
CAS Number	82964-04-3 (Unlabeled parent); Specific d3 CAS varies by vendor
Molecular Formula	C <sub>16</sub> H <sub>11</sub> D <sub>3</sub> F <sub>3</sub> NO <sub>3</sub> S
Molecular Weight	~360.37 g/mol (vs. 357.35 g/mol for unlabeled)
Appearance	Off-white to pale yellow crystalline powder
Solubility	DMSO (>10 mg/mL), Methanol, Ethanol; Insoluble in water

## Hazard Identification & Toxicology (The "Why")

Understanding the mechanism of toxicity is essential for designing effective safety barriers.[1]

### Hepatotoxicity Mechanism

Tolrestat was withdrawn because it caused fulminant hepatic necrosis in a subset of patients.

[1] The toxicity is believed to be idiosyncratic but metabolic in nature.

- Primary Risk: Hepatocellular injury characterized by elevated ALT/AST levels.[1][2]
- Hy's Law Indicator: The drug demonstrated the potential to cause severe liver injury (ALT >3x ULN + Bilirubin >2x ULN) [2].[1]
- Relevance to Powder Handling: Inhalation of dust bypasses first-pass metabolism but allows systemic absorption.[1] Chronic low-level exposure in the lab could sensitize the liver or trigger immune-mediated hepatic responses.

### GHS Classification (Derived from Parent Compound)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3 (Toxic)[1][3]

- Carcinogenicity: Category 2 (Suspected)[1]
- Reproductive Toxicity: Category 2 (Suspected of damaging fertility/unborn child)[1]
- Specific Target Organ Toxicity (Repeated): Category 1 (Liver)[1]

## Engineering Controls & PPE (The "How")

The following hierarchy of controls must be implemented before opening any vial containing **Tolrestat-d3**.

### Primary Engineering Control

Requirement: Class I Biological Safety Cabinet (BSC) or Chemical Fume Hood with HEPA filtration.[1]

- Best Practice: Use a Powder Containment Balance Enclosure or a Glove Box for the initial weighing step.[1] Static electricity can cause this fine powder to disperse unexpectedly.[1]

### Personal Protective Equipment (PPE) Matrix

Zone	Respiratory	Dermal	Ocular
Weighing (Open Vial)	N95 or P100 Respirator (if not in Glove Box)	Double Nitrile Gloves (0.11 mm min.[1] thickness)	Chemical Safety Goggles
Solution Handling	Surgical Mask (Standard Lab)	Single Nitrile Gloves	Safety Glasses with Side Shields
Spill Cleanup	Full-Face Respirator (P100 cartridges)	Chemical Resistant Gauntlets (Butyl/Viton)	Integrated into Respirator

## Operational Protocol: Safe Preparation of Stock Solutions

This workflow is designed to minimize dust generation and prevent deuterium exchange.[1]

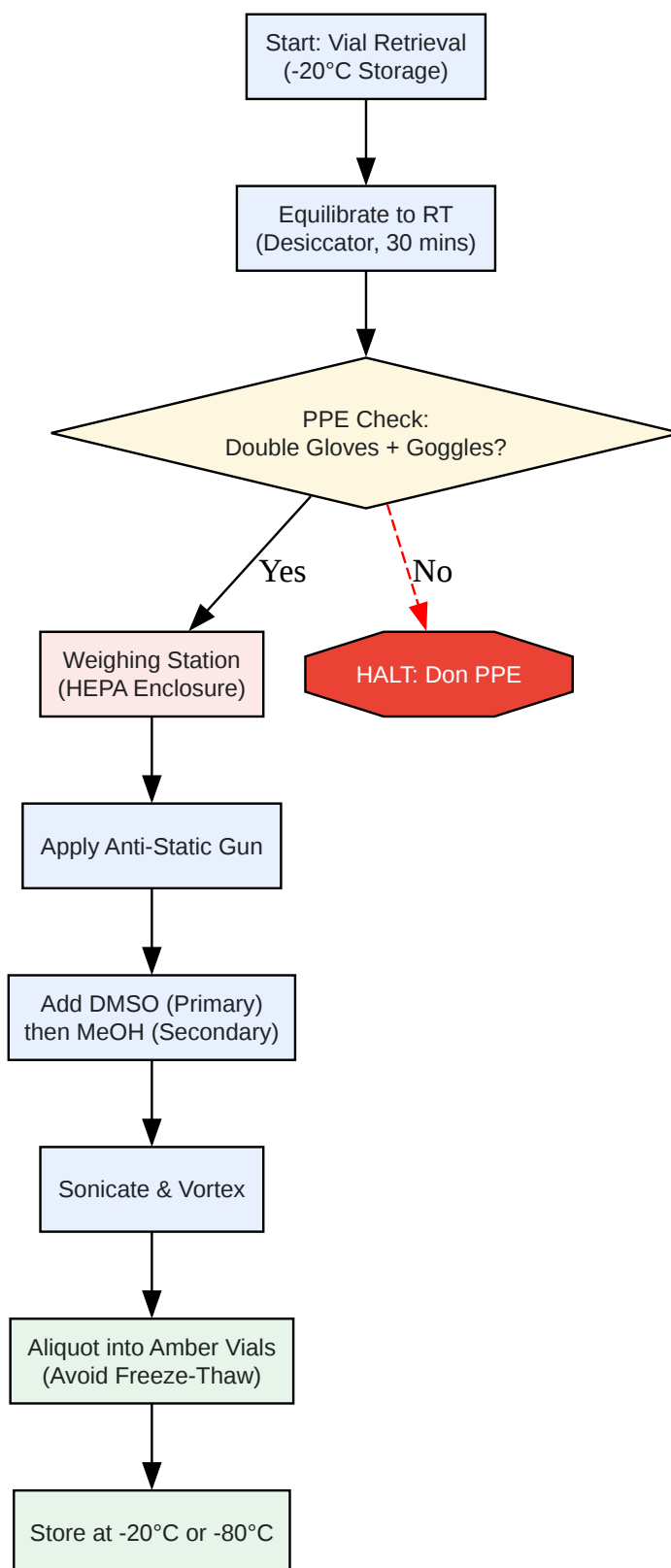
### The "Wetting" Technique

To prevent aerosolization, never dump powder into a solvent. Add solvent to the powder.[1]

#### Step-by-Step Protocol:

- Equilibration: Allow the **Tolrestat-d3** vial to reach room temperature before opening (prevents condensation which causes hydrolysis or clumping).
- Static Elimination: Pass the vial through an anti-static bar or use an ionizing fan inside the weigh station.[1]
- Weighing:
  - Place a pre-weighed amber volumetric flask (e.g., 10 mL) inside the enclosure.
  - Using a disposable anti-static spatula, transfer the approximate mass of **Tolrestat-d3**. [1]
  - Critical: Do not return excess powder to the source vial.[1] Discard as hazardous waste.
- Dissolution:
  - Add DMSO (Dimethyl Sulfoxide) first.[1] **Tolrestat-d3** is highly soluble in DMSO.[1]
  - Volume: Add approximately 50% of the final volume.[1]
  - Swirl gently.[1] Sonicate for 30 seconds if particles persist.
- Dilution: Bring to volume with Methanol or Acetonitrile.
  - Note: Avoid protic solvents (like water/alcohols) as the primary solvent for long-term storage if possible, although the N-methyl-d3 label is generally stable.[1]

## Workflow Visualization



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Figure 1: Safe handling workflow for **Tolrestat-d3**, emphasizing temperature equilibration and static control to minimize exposure risks.

## Storage & Stability (Isotopic Integrity)

Deuterated standards are expensive and sensitive.<sup>[1]</sup> Improper storage leads to "Isotope Scrambling" (H/D exchange) or chemical degradation.<sup>[1]</sup>

- Temperature: Store neat powder at -20°C. Solutions in DMSO are stable at -20°C for up to 6 months <sup>[3]</sup>.
- Light: Tolrestat is photosensitive.<sup>[1]</sup> Use Amber Glass exclusively.
- Hygroscopicity: Keep desiccated. Moisture can facilitate proton exchange, potentially eroding the "d3" signal over time, although the methyl-d3 position is robust compared to labile protons (OH/NH).
- Container: Use Teflon-lined caps to prevent solvent evaporation and concentration changes.<sup>[1]</sup>

## Emergency Response Procedures

### Spills (Powder)<sup>[4]</sup>

- Evacuate: Clear the immediate area.
- PPE: Don a P100 respirator.
- Containment: Cover the spill with a damp paper towel (soaked in compatible solvent or water) to prevent dust dispersal.<sup>[1]</sup> Do not dry sweep.<sup>[1]</sup>
- Cleanup: Wipe up the damp powder.<sup>[1]</sup> Clean the surface with 10% bleach solution followed by ethanol.
- Disposal: Place all waste in a sealed biohazard/chemical waste bag labeled "Toxic - Tolrestat".

## Exposure First Aid<sup>[4]</sup>

- Inhalation: Move to fresh air immediately. Monitor for respiratory irritation.
- Skin Contact: Wash with soap and water for 15 minutes.[1] Do not use ethanol on skin, as it may increase transdermal absorption of the drug.
- Eye Contact: Flush with water for 15 minutes.[1] Seek medical attention.

## References

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